

Safeguarding Your Research: A Comprehensive Guide to Handling 5'-Methylthioadenosine-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5'-Methylthioadenosine-13C6

Cat. No.: B12420394

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **5'-Methylthioadenosine-13C6**, fostering a secure research environment.

5'-Methylthioadenosine-13C6 is a stable isotope-labeled nucleoside analog. While stable isotopes are not radioactive, the base compound, 5'-Methylthioadenosine, presents several health hazards that must be addressed through proper handling procedures and the use of appropriate personal protective equipment (PPE).

Hazard and Exposure Summary

According to its Safety Data Sheet (SDS), **5'-Methylthioadenosine-13C6** is classified with the following hazards:

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Irritation	Category 2	H315: Causes skin irritation.[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE) Protocol

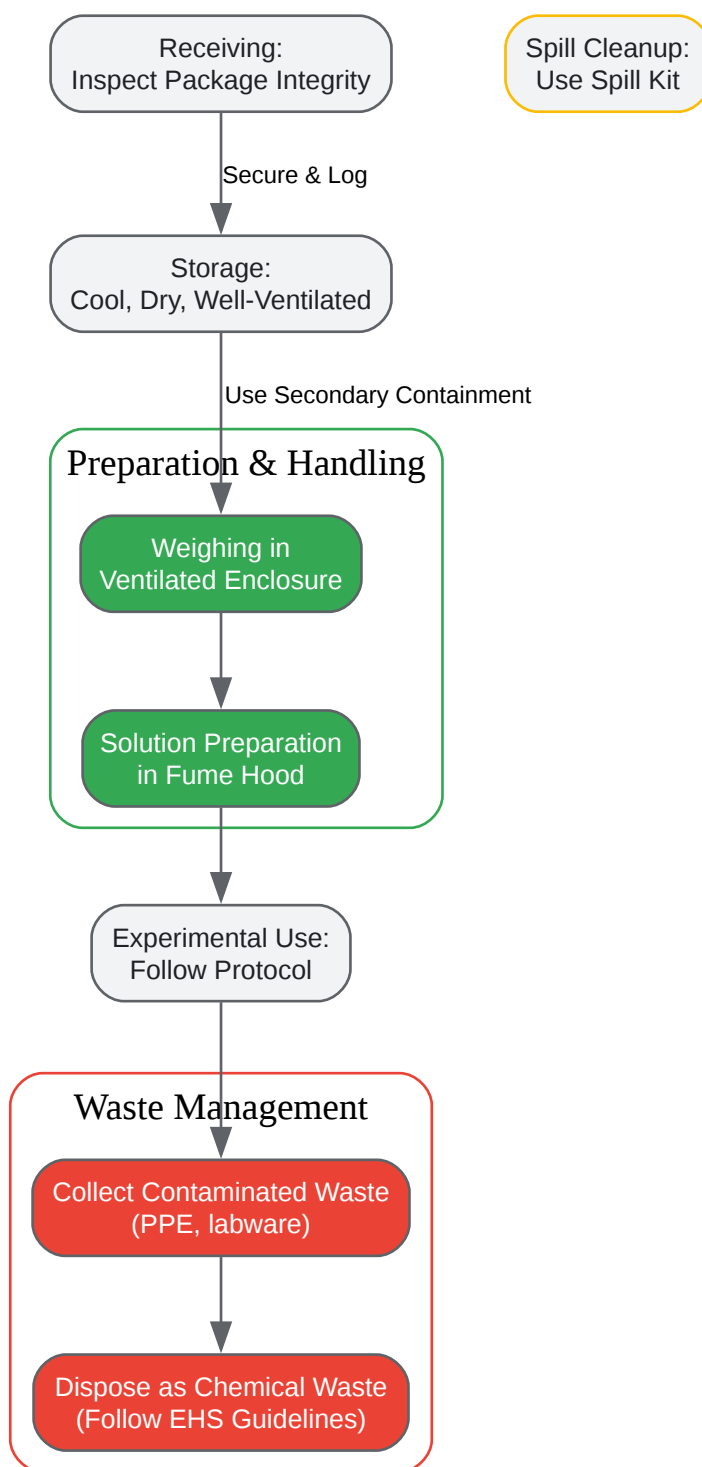
A thorough risk assessment should be conducted for any procedure involving this compound.

[2] The following PPE is the minimum requirement for handling **5'-Methylthioadenosine-13C6**, particularly in its powdered form.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles. A face shield should be worn over goggles when there is a risk of splashing.[2][3]	Protects against eye irritation from dust or splashes.
Hand Protection	Disposable nitrile gloves are suitable for incidental contact. [2] For prolonged handling or when preparing solutions, consider double-gloving or using thicker, chemical-resistant gloves.	Prevents skin irritation upon contact.[1]
Body Protection	A laboratory coat is mandatory to protect skin and clothing.[2][3]	Provides a barrier against accidental spills and contamination.
Respiratory Protection	When handling the powder outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved N95 or higher-rated particulate respirator is required.[2]	Prevents respiratory tract irritation from airborne particles.[1]

Operational Plan: From Receipt to Disposal

Following a structured operational plan minimizes the risk of exposure and ensures the integrity of the compound.



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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 5'-Methylthioadenosine-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12420394#personal-protective-equipment-for-handling-5-methylthioadenosine-13c6>]

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